Technical Assessment and Sourcing of High-Purity 4-Fluorobenzoyl-d4 Chloride

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Compound of Interest

Compound Name:	*4-Fluorobenzoyl-d4 chloride*
Cat. No.:	*B12390664*

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Executive Summary

4-Fluorobenzoyl-d4 chloride (CAS: 1071809-52-3) is a critical isotopically labeled derivatization reagent. It is primarily employed to introduce a stable isotope tag into nucleophilic analytes (amines, phenols, alcohols) for quantitative analysis via Liquid Chromatography-Mass Spectrometry (LC-MS) or Gas Chromatography-Mass Spectrometry (GC-MS).

The utility of this reagent hinges on two factors: Isotopic Enrichment (typically

98 atom % D) and Chemical Integrity (freedom from hydrolysis). Low isotopic purity leads to "cross-talk" in MS quantitation (overlap with the M+0 channel), while hydrolytic degradation introduces 4-fluorobenzoic acid-d4 impurities that skew stoichiometry and contaminate instruments.

Technical Specifications & Critical Quality Attributes (CQA)

When sourcing this material, the following specifications define "High Purity" in a research or GLP context:

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Attribute	Specification	Rationale
CAS Number	1071809-52-3	Unique identifier for the 2,3,5,6-d4 isotopologue.[1][2]
Chemical Formula	C D ClFO	MW: ~162.58 g/mol (vs. 158.56 for unlabeled).[2]
Isotopic Enrichment	98 atom % D	< 2% residual protium is required to minimize isotopic overlap in quantitative MS.
Chemical Purity	97%	The primary impurity is 4-fluorobenzoic acid-d4 (hydrolysis product).
Appearance	Colorless to pale yellow liquid	Darkening indicates degradation or transition metal contamination.
Solubility	Reacts with water; Soluble in DCM, THF, EtOAc	Must be handled in anhydrous solvents.

Supplier Landscape & Comparative Analysis

The following suppliers are verified sources for high-isotopic-purity **4-fluorobenzoyl-d4 chloride**. Selection should be based on the specific "Grade" required (e.g., GMP vs. R&D).

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Supplier	Catalog No.	Isotopic Purity	Pack Sizes	Notes
CDN Isotopes	D-6368	98 atom % D	0.25g, 0.5g	Specialist in stable isotopes; high reliability for enrichment claims.
Sigma-Aldrich (Merck)	736856	98 atom % D	Custom	Often sources from primary isotope manufacturers; good for consolidated procurement.
Toronto Research Chemicals (TRC)	F588492	98% D	2.5mg - 100mg	Excellent for small-scale, high-value custom synthesis needs.
MedChemExpress (MCE)	HY-151214S	98%	Various	Focuses on bioactive molecule synthesis; useful for drug discovery workflows.

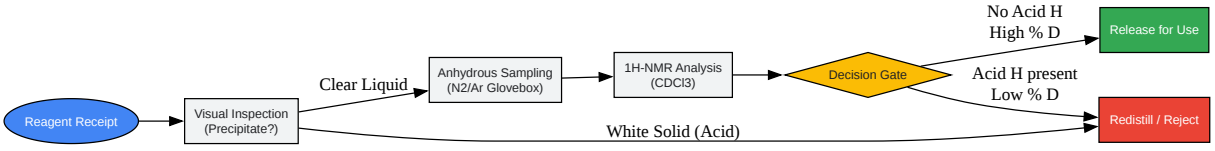
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> *Sourcing Insight: For GLP/GMP studies, request a Certificate of Analysis (CoA) prior to purchase to verify that the specific lot meets the*
>
> 98 atom % D requirement. Some "technical grade" isotopes may only guarantee 95-97%, which is insufficient for sensitive MS quantitation.

Verification Protocol: A Self-Validating System

Do not assume the reagent is viable upon arrival. Acyl chlorides are moisture-sensitive and can degrade during transit. Implement this Receipt Verification Workflow before using the reagent in critical experiments.

Workflow Diagram: Quality Control



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Caption: QC workflow ensuring reagent integrity before experimental application.

Step-by-Step Verification Procedure

- Visual Check: The liquid should be clear. Turbidity or white solids indicate hydrolysis to 4-fluorobenzoic acid-d4.
- H-NMR Analysis (The Gold Standard):
  - Solvent: Dry CDCl

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. Avoid DMSO-d

if it contains water, as it will hydrolyze the chloride in situ.

- Spectrum Analysis:
  - Region 7.0 - 8.2 ppm: This is the aromatic region. For 98% D enrichment, this region should be essentially silent.
  - Residual Peaks: Small multiplets may appear if enrichment is <100%. Integrate these against a known internal standard (e.g., residual CHCl

    at 7.26 ppm) to calculate actual % D.
  - Hydrolysis Check: Look for a broad singlet >10 ppm (carboxylic acid proton). If observed, the reagent is partially hydrolyzed.

Application Protocol: Derivatization of Amines

This protocol utilizes **4-fluorobenzoyl-d4 chloride** to label a secondary amine, creating a standard for MS quantitation.

Reagents

- Substrate: Target Amine (0.1 mmol)
- Reagent: **4-Fluorobenzoyl-d4 chloride** (1.2 equivalents)
- Base: Triethylamine (TEA) or Diisopropylethylamine (DIPEA) (2.0 equivalents)
- Solvent: Anhydrous Dichloromethane (DCM)

Methodology

- Setup: Flame-dry a 10 mL round-bottom flask and purge with Nitrogen (N

).
- Dissolution: Dissolve the Target Amine in 2 mL anhydrous DCM. Add TEA.

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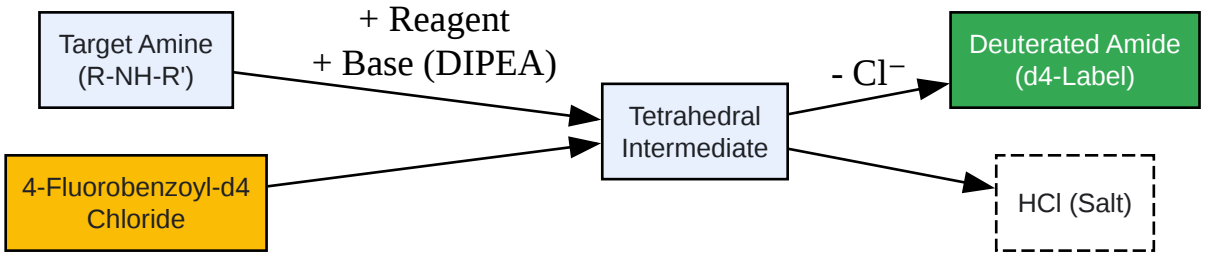
- Addition: Cool to 0°C. Add **4-fluorobenzoyl-d4 chloride** dropwise via syringe.
  - Note: The reaction is exothermic. Cooling prevents side reactions.
- Reaction: Allow to warm to Room Temperature (RT) and stir for 1-2 hours.
- Quench: Add 1 mL saturated NaHCO

  solution to quench excess acid chloride.
- Extraction: Extract with DCM (2x), wash with brine, dry over Na

  SO

  .
- Analysis: Analyze the crude product via LC-MS. The product should show a mass shift of +4 Da compared to the non-deuterated standard.

Reaction Pathway Diagram



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Caption: Nucleophilic acyl substitution pathway for stable isotope labeling.

Handling & Storage Safety

- Corrosivity: Causes severe skin burns and eye damage.[3][4] Wear a face shield and chemical-resistant gloves (Nitrile/Neoprene).
- Moisture Sensitivity: Store under inert gas (Argon/Nitrogen) at 2-8°C or -20°C for long-term storage.

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- Emergency: In case of contact, wash immediately with polyethylene glycol 400 (if available) or copious water.

References

- Russak, E. M., et al. (2019).[2] Impact of Deuterium Substitution on the Pharmacokinetics of Pharmaceuticals. Annals of Pharmacotherapy. Retrieved from [Link]

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Sources

- 1. Buy Online CAS Number 1071809-52-3 - TRC - 4-Fluorobenzoyl-d4 Chloride | LGC Standards [lgcstandards.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. lobachemie.com [lobachemie.com]
- 4. airgas.com [airgas.com]
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